

# WAY-629450 structure and synthesis pathway

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## Compound of Interest

Compound Name: WAY-629450

Cat. No.: B15556046

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## In-Depth Technical Guide: WAY-629450

For Researchers, Scientists, and Drug Development Professionals

### Core Compound Details

**WAY-629450** is a synthetic compound identified by the CAS Number 851901-67-2. Its chemical structure is characterized by a tricyclic acridinone core with three methyl group substitutions. The systematic IUPAC name for this molecule is 3,3,9-Trimethyl-3,4-dihydroacridin-1(2H)-one.

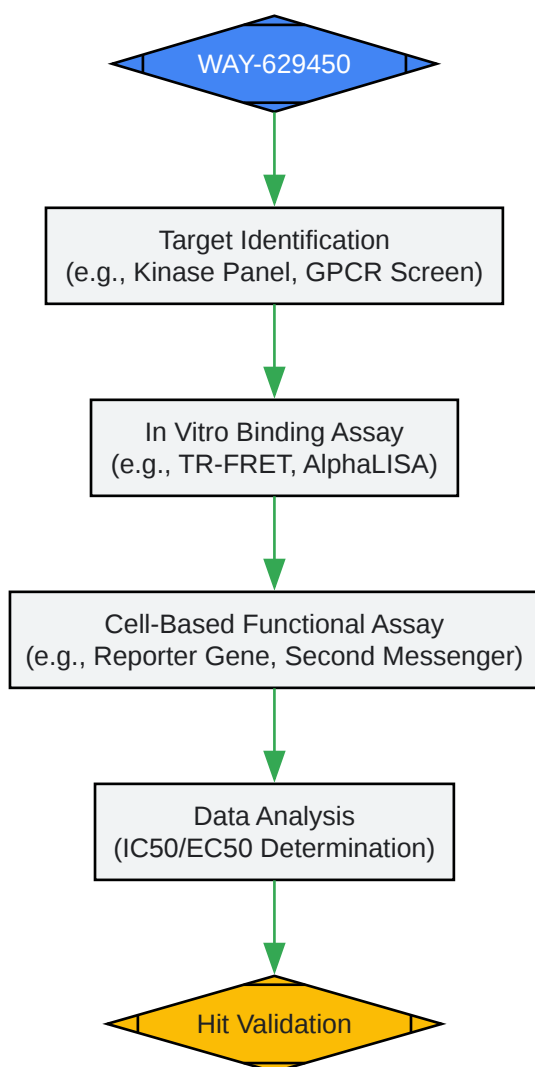
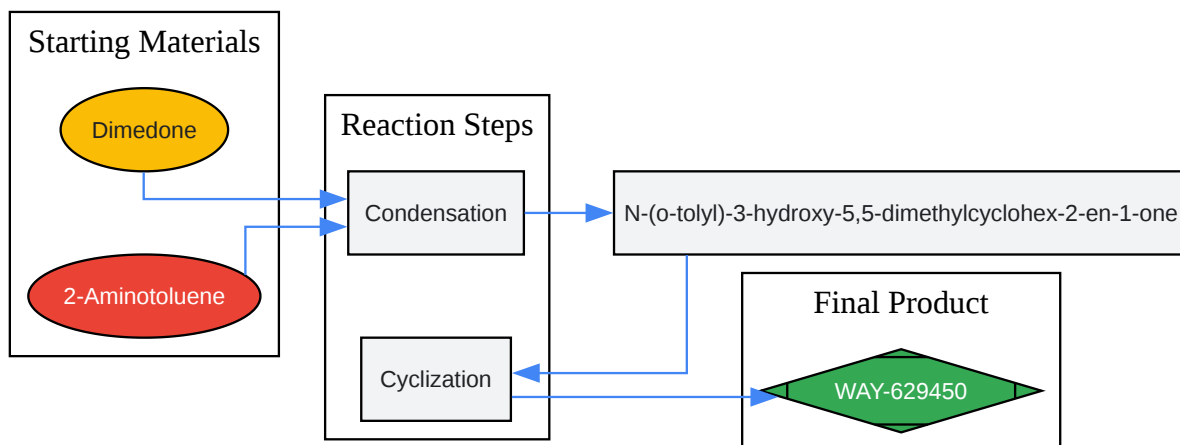
Property	Value
Molecular Formula	C <sub>16</sub> H <sub>17</sub> NO
Molecular Weight	239.31 g/mol
CAS Number	851901-67-2
SMILES Notation	<chem>CC1=C2C(C=CC=C2)=NC3=C1C(C)(C)CC(=O)C3</chem>
Appearance	Solid

### Synthesis Pathway

While a specific, detailed, and publicly available synthesis pathway for **WAY-629450** is not readily found in the examined scientific literature, the synthesis of the core 3,4-dihydroacridin-1(2H)-one scaffold is generally achieved through a multi-step process. A plausible synthetic

approach, based on established organic chemistry principles for similar acridinone derivatives, is outlined below. This pathway is a hypothetical representation and would require experimental validation for **WAY-629450** specifically.

#### Hypothetical Synthesis Workflow



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